

2-Naphthylamine CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Naphthylamine

Cat. No.: B018577

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2-Naphthylamine: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Naphthylamine, an aromatic amine, has a historical significance in the chemical industry, primarily as a precursor in the synthesis of azo dyes. However, its potent carcinogenic properties have led to stringent regulations and a significant decline in its industrial use. This technical guide provides a comprehensive overview of **2-Naphthylamine**, detailing its chemical and physical properties, synthesis methodologies, metabolic pathways, and toxicological profile. Special emphasis is placed on experimental protocols for its safe handling and analysis, addressing the critical safety concerns for laboratory personnel. This document serves as an essential resource for researchers, scientists, and professionals in drug development who may encounter this compound in research settings or as a contaminant.

Introduction

2-Naphthylamine, also known as β -naphthylamine, is an organic compound with the chemical formula $C_{10}H_9N$.^[1] It is one of two isomeric aminonaphthalenes.^[2] Historically, it was a crucial intermediate in the manufacturing of dyes and antioxidants for rubber.^{[3][4]} However, extensive research has unequivocally classified **2-Naphthylamine** as a Group 1 human carcinogen by

the International Agency for Research on Cancer (IARC), primarily linked to an increased risk of bladder cancer.[1][3] Consequently, its production and commercial use have been banned or severely restricted in many countries.[1][3] Today, its application is confined to laboratory research.[2][5] Exposure for the general population is minimal but can occur through inhalation of tobacco smoke or emissions from the combustion of nitrogen-containing organic materials.[2][4]

Chemical and Physical Properties

2-Naphthylamine is a white to reddish crystalline solid that tends to darken to a reddish-purple color upon exposure to air due to oxidation.[6][7] It is slightly soluble in hot water and soluble in organic solvents like ethanol and ether.[2][5]

Table 1: Physicochemical Properties of **2-Naphthylamine**

Property	Value	Reference(s)
CAS Number	91-59-8	[6][8]
Molecular Formula	C ₁₀ H ₉ N	[1][9]
Molecular Weight	143.19 g/mol	[1][8]
Appearance	White to reddish crystalline solid/flakes	[2][7]
Melting Point	111-113 °C	[5][6]
Boiling Point	306 °C	[5][6]
Density	1.061 g/cm ³	[6]
Vapor Pressure	1 mmHg (107 °C)	[6]
Solubility	Miscible in hot water; soluble in ethanol and ether	[2][6]
pKa	3.92	[2]
UN Number	1650	[7]

Synthesis Methodologies

Several methods for the synthesis of **2-Naphthylamine** have been documented, though many involve hazardous reagents or conditions.

Bucherer Reaction

A common method for preparing **2-Naphthylamine** is the Bucherer reaction. This involves heating 2-naphthol with ammonium zinc chloride to 200-210 °C.[2][6]

From 2-Naphthol and Ammonium Sulfite

An alternative synthesis involves heating 2-naphthol with ammonium sulfite and ammonia in an autoclave at 150 °C.[10] The resulting product, **2-naphthylamine** sulfate, is then treated with a sodium hydroxide solution to yield the free base.[10]

From Sodium 2-Naphthalene Sulfonate

2-Naphthylamine can also be synthesized by heating anhydrous sodium 2-naphthalene sulfonate with sodium amide in liquid ammonia within an autoclave at 120 °C.[11] The crude product is obtained after hydrolysis and extraction.[11]

Other Methods

Other reported syntheses include the reduction of 2-nitronaphthalene and the amino substitution of 2-halogenated naphthalene, though these methods are often hampered by the difficulty in obtaining starting materials, low yields, and the generation of by-products.[12]

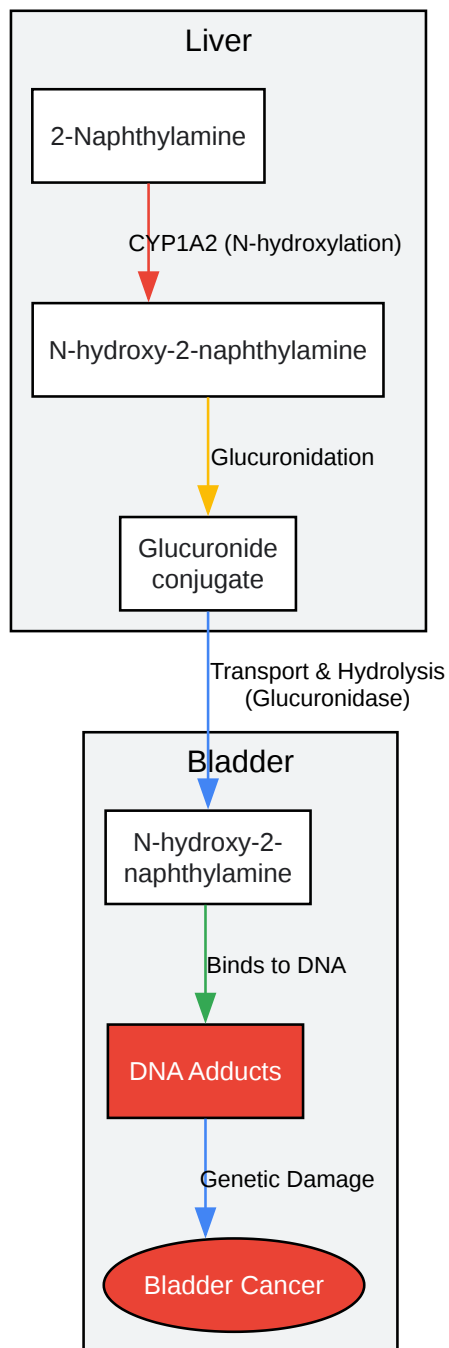
Metabolic Activation and Carcinogenicity

The carcinogenicity of **2-Naphthylamine** is a result of its metabolic activation into reactive intermediates that can bind to DNA, leading to mutations and the initiation of cancer.[3][13] This process primarily occurs in the liver and bladder.[3]

The metabolic pathway begins with the N-hydroxylation of **2-Naphthylamine** by cytochrome P450 enzymes in the liver, particularly CYP1A2.[3][14] The resulting N-hydroxy-**2-naphthylamine** is a critical intermediate.[15] This can then undergo conjugation with glucuronic acid. The glucuronide conjugate is transported to the bladder, where acidic urine

and the enzyme glucuronidase can hydrolyze it, releasing the reactive N-hydroxyarylamine.^[6]^[15] This reactive species can then bind to DNA, forming adducts that lead to genetic damage and an increased risk of bladder cancer.^[4]^[13]

Metabolic Activation Pathway of 2-Naphthylamine

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Metabolic activation of **2-Naphthylamine** leading to bladder cancer.

Experimental Protocols

Given the high toxicity and carcinogenicity of **2-Naphthylamine**, strict adherence to safety protocols is mandatory.

Safe Handling and Storage

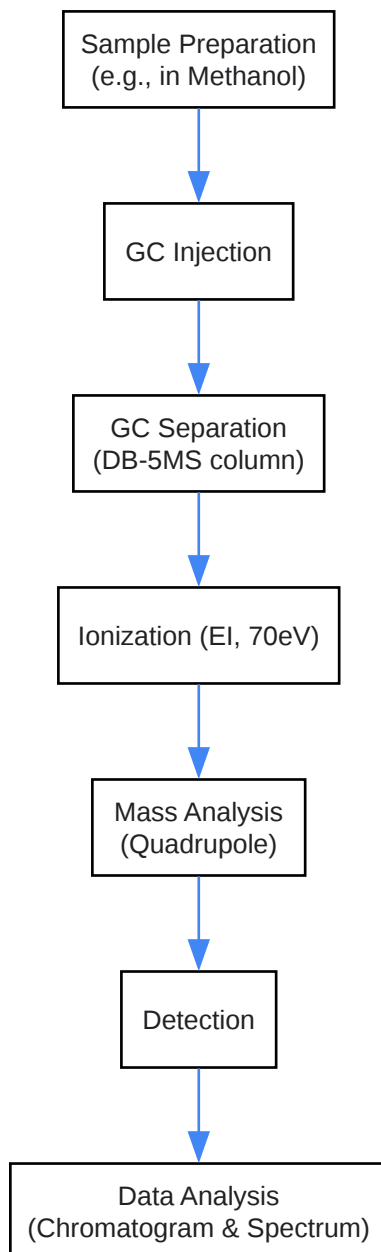
- Engineering Controls: All work with **2-Naphthylamine** must be performed in a certified chemical fume hood with a face velocity of at least 100 feet per minute.[\[5\]](#) The work area should be designated for carcinogen use.[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Chemically resistant gloves, such as nitrile, are required. Double gloving is recommended.[\[5\]](#)
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.[\[5\]](#)
 - Lab Coat: A fully buttoned, disposable lab coat should be worn.[\[5\]](#)
 - Respirator: For procedures with a high potential for aerosol generation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[\[5\]](#)
- Storage: Store **2-Naphthylamine** in a cool, dry, well-ventilated area in a tightly sealed and clearly labeled container indicating "Carcinogen".[\[5\]](#) It should be kept away from strong oxidizing agents.[\[5\]](#)
- Spill and Waste Management:
 - Small Spills: Absorb with an inert material and collect in a sealed, labeled container for hazardous waste disposal.[\[5\]](#)
 - Large Spills: Evacuate the area and contact the institution's Environmental Health and Safety (EHS) department immediately.[\[5\]](#)
 - Waste Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[\[16\]](#)

Analytical Detection: Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for the detection and quantification of **2-Naphthylamine** is GC-MS.[\[12\]](#)[\[17\]](#)

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (e.g., Agilent GC7890/MS5975).[\[12\]](#)
- Sample Preparation: Prepare a standard working solution of **2-Naphthylamine** in a suitable solvent like methanol (e.g., 20 mg/L).[\[12\]](#)
- Chromatographic Conditions:
 - Column: DB-5MS (30 m x 0.25 mm x 0.25 μ m) or equivalent.[\[12\]](#)
 - Injection Port Temperature: 250°C.[\[12\]](#)
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[\[12\]](#)
 - Oven Temperature Program: An example program could be: initial temperature of 60°C held for 1 min, ramp to 135°C at 20°C/min and hold for 1 min, ramp to 140°C at 5°C/min and hold for 5 min, ramp to 142°C at 1°C/min and hold for 2 min, and finally ramp to 160°C at 5°C/min and hold for 1 min.[\[12\]](#)
- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70eV.[\[12\]](#)
 - Ion Source Temperature: 230°C.[\[12\]](#)
 - Quadrupole Temperature: 150°C.[\[12\]](#)
 - Acquisition Mode: Full scan (e.g., mass range 50-350 amu).[\[12\]](#)

GC-MS Analysis Workflow for 2-Naphthylamine



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A generalized workflow for the analysis of **2-Naphthylamine** using GC-MS.

Toxicology and Safety

Acute exposure to **2-Naphthylamine** can cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to symptoms like cyanosis, headache, fatigue, and dizziness.[2][18] Chronic exposure is definitively linked to bladder cancer.[3][13] It is toxic by ingestion, inhalation, and skin absorption.[7] Due to its classification as a known human carcinogen, there is no established safe level of exposure, and all contact should be minimized to the lowest possible level.[18]

Table 2: Toxicity and Regulatory Information

Parameter	Value/Information	Reference(s)
IARC Classification	Group 1: Carcinogenic to humans	[1]
Primary Target Organ	Urinary Bladder	[3][4]
Routes of Exposure	Inhalation, skin absorption, ingestion	[2][7]
Acute Effects	Methemoglobinemia, dyspnea, ataxia, hematuria, hemorrhagic cystitis	[2]
Chronic Effects	Bladder Cancer	[3][13]
OSHA Regulation	Regulated as a carcinogen (29 CFR 1910.1003)	[3][18]

Conclusion

2-Naphthylamine remains a compound of significant interest primarily due to its well-documented carcinogenicity, which serves as a model for understanding the mechanisms of chemical carcinogenesis. While its industrial applications have ceased, its presence in research laboratories necessitates a thorough understanding of its properties and associated hazards. The information and protocols outlined in this guide are intended to equip researchers and scientific professionals with the knowledge required to handle, analyze, and understand the biological impact of **2-Naphthylamine** safely and effectively. Strict adherence to safety guidelines is paramount to prevent occupational exposure and mitigate the associated health risks.

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